

An In-depth Technical Guide to Bis(trimethylsilyl) Adipate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bis(trimethylsilyl) adipate*

Cat. No.: B096323

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This document provides a comprehensive overview of the chemical properties, synthesis, reactivity, and analytical methodologies related to **bis(trimethylsilyl) adipate**. This silyl ester serves as a key intermediate in organic synthesis and as a derivatizing agent for analytical purposes.

Core Chemical and Physical Properties

Bis(trimethylsilyl) adipate is an organic silicon compound, appearing as a colorless or light yellow liquid.^[1] It is characterized by the presence of two trimethylsilyl groups ester-linked to an adipic acid backbone. This structure imparts specific solubility and reactivity characteristics, making it soluble in common organic solvents.^[1]

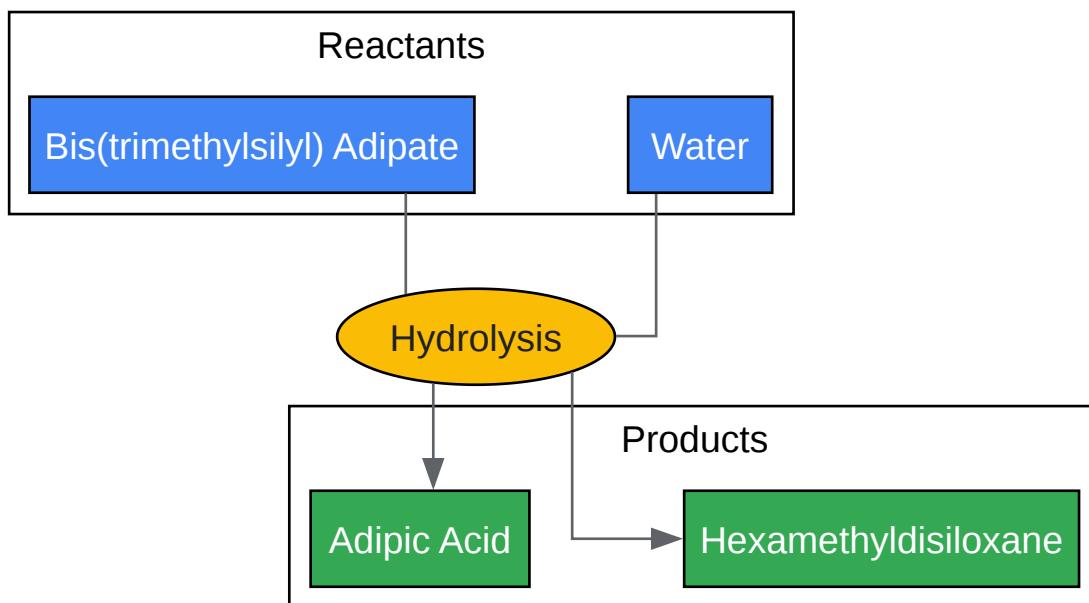
Table 1: Physicochemical Properties of **Bis(trimethylsilyl) Adipate**

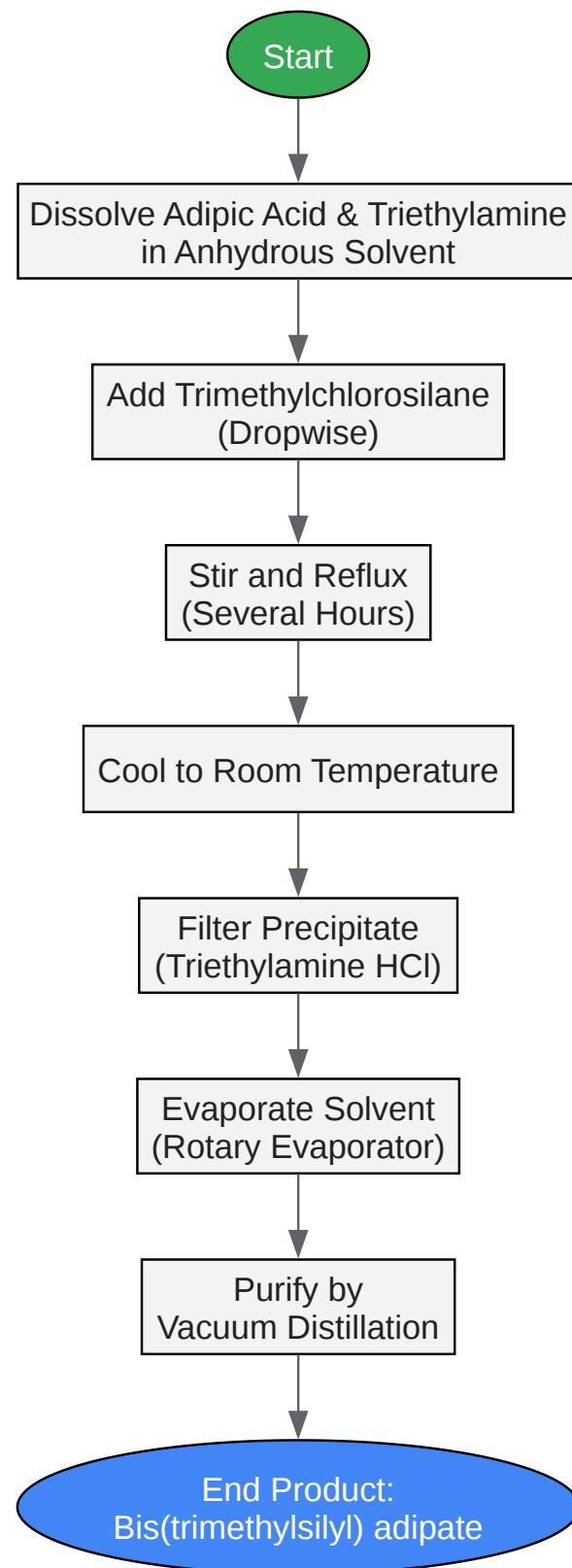
Property	Value	Source
IUPAC Name	bis(trimethylsilyl) hexanedioate	[2] [3]
Synonyms	Adipic acid, bis(trimethylsilyl) ester; Hexanedioic acid, 1,6-bis(trimethylsilyl) ester	[2]
CAS Number	18105-31-2	[1] [4]
Molecular Formula	C ₁₂ H ₂₆ O ₄ Si ₂	[1] [2] [4]
Molecular Weight	290.50 g/mol	[2] [4]
Appearance	Colorless or light yellow liquid	[1]
Density	0.948 g/cm ³	[1] [4]
Boiling Point	134 °C (at 12 mmHg)	[1] [4] [5]
Flash Point	75 °C	[1] [4]
Refractive Index	1.4275	[1] [4]
Vapor Pressure	0.0362 mmHg at 25°C	[1]
Solubility	Soluble in common organic solvents; reacts with water.	[1] [6]

Synthesis and Reactivity

The primary route for synthesizing **bis(trimethylsilyl) adipate** involves the reaction of adipic acid with a silylating agent, typically trimethylchlorosilane.

Bis(trimethylsilyl) adipate is stable under dry conditions at room temperature.[\[1\]](#) However, it possesses hydrolytic sensitivity and reacts slowly with water or moisture, leading to the cleavage of the silyl ester bonds to regenerate adipic acid and form hexamethyldisiloxane.[\[4\]](#)[\[6\]](#) It is incompatible with strong oxidizing agents, acids, and alcohols.[\[6\]](#)



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